

A Comparative Performance Analysis: Benzyltriethylammonium Chloride (BTEAC) vs. Cetyltrimethylammonium Bromide (CTAB)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Benzyltriethylammonium chloride*

Cat. No.: *B3251126*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparison of the performance of two quaternary ammonium salts, **Benzyltriethylammonium chloride** (BTEAC) and Cetyltrimethylammonium bromide (CTAB). These compounds are widely utilized in various scientific and industrial applications, including organic synthesis, drug delivery, and nanoparticle formulation. This document aims to deliver an objective analysis based on available experimental data to assist researchers in selecting the appropriate agent for their specific needs.

I. Overview and Physicochemical Properties

Both BTEAC and CTAB are cationic surfactants, yet their structural differences impart distinct physicochemical properties that influence their performance in various applications. BTEAC possesses a benzyl group and three ethyl groups attached to a central nitrogen atom, giving it a more compact structure compared to CTAB, which features a long cetyl (C16) hydrocarbon chain and three methyl groups.

Table 1: Physicochemical Properties of BTEAC and CTAB

Property	Benzyltriethylammonium chloride (BTEAC)	Cetyltrimethylammonium bromide (CTAB)
CAS Number	56-37-1	57-09-0
Molecular Formula	C ₁₃ H ₂₂ ClN	C ₁₉ H ₄₂ BrN
Molecular Weight	227.77 g/mol	364.45 g/mol
Appearance	White to off-white crystalline solid	White powder or crystals
Solubility in Water	Soluble[1][2][3]	Soluble, forms micelles above CMC[4]
Critical Micelle Concentration (CMC) in Water	Not readily available in cited literature	~0.92 - 1.0 mM at 25°C[4]

II. Performance Comparison in Key Applications

A. Phase-Transfer Catalysis

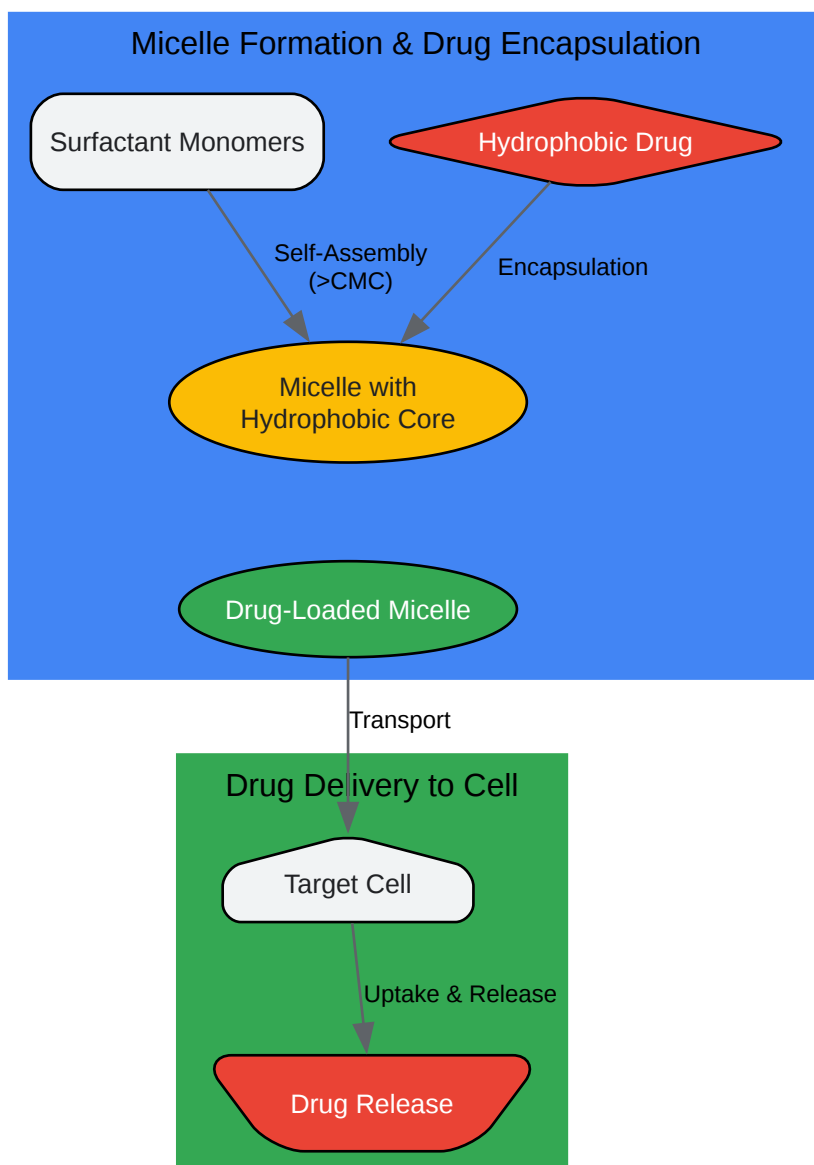
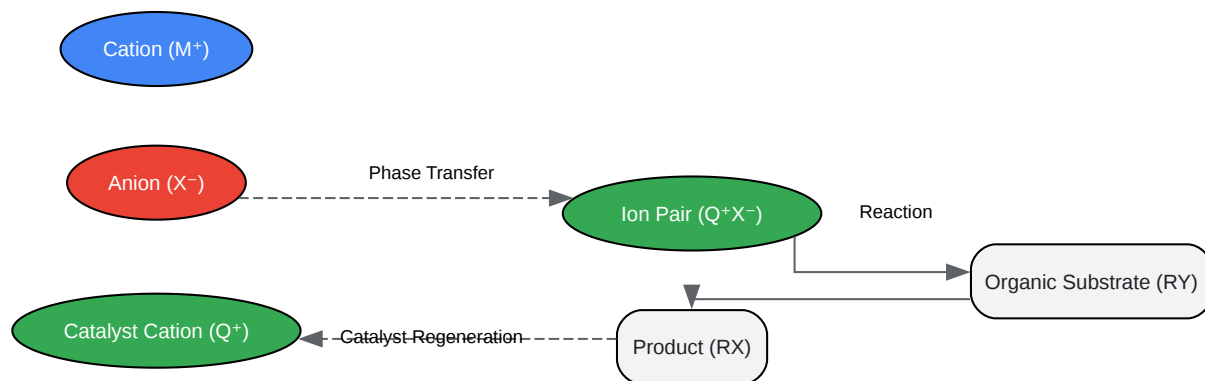
In the realm of organic synthesis, both BTEAC and CTAB can function as phase-transfer catalysts (PTCs), facilitating reactions between reactants located in different immiscible phases. However, experimental evidence suggests a significant performance difference in specific reactions.

A comparative study on the one-pot synthesis of 1,4-dihydropyridines (Hantzsch reaction) under aqueous conditions demonstrated the superior catalytic potential of BTEAC over CTAB. [5]

Table 2: Catalytic Performance in Hantzsch Synthesis of 1,4-Dihydropyridines[5]

Catalyst (10 mol%)	Solvent	Reaction Time (min)	Yield (%)
BTEAC	Water	300	86
CTAB	Water	300	Poor Yield

The higher efficiency of BTEAC in this reaction can be attributed to its optimal lipophilicity and structure, which allows for efficient transfer of reactants between the aqueous and organic phases.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. CAS 56-37-1: Benzyltriethylammonium chloride | CymitQuimica [cymitquimica.com]
- 2. Page loading... [guidechem.com]
- 3. Benzyltriethylammonium chloride Five Chongqing Chemdad Co. , Ltd [chemdad.com]
- 4. Critical micelle concentration - Wikipedia [en.wikipedia.org]
- 5. Benzyltrimethylammonium chloride | C₁₀H₁₆N.Cl | CID 5963 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [A Comparative Performance Analysis: Benzyltriethylammonium Chloride (BTEAC) vs. Cetyltrimethylammonium Bromide (CTAB)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3251126#performance-of-benzyltriethylammonium-chloride-vs-cetyltrimethylammonium-bromide-ctab]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com